

# Application Notes: The Use of (2-pyridyl)diphenylphosphine (DPPY) in Homogeneous Catalysis

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## Compound of Interest

Compound Name: DPPY

Cat. No.: B15610533

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## Introduction

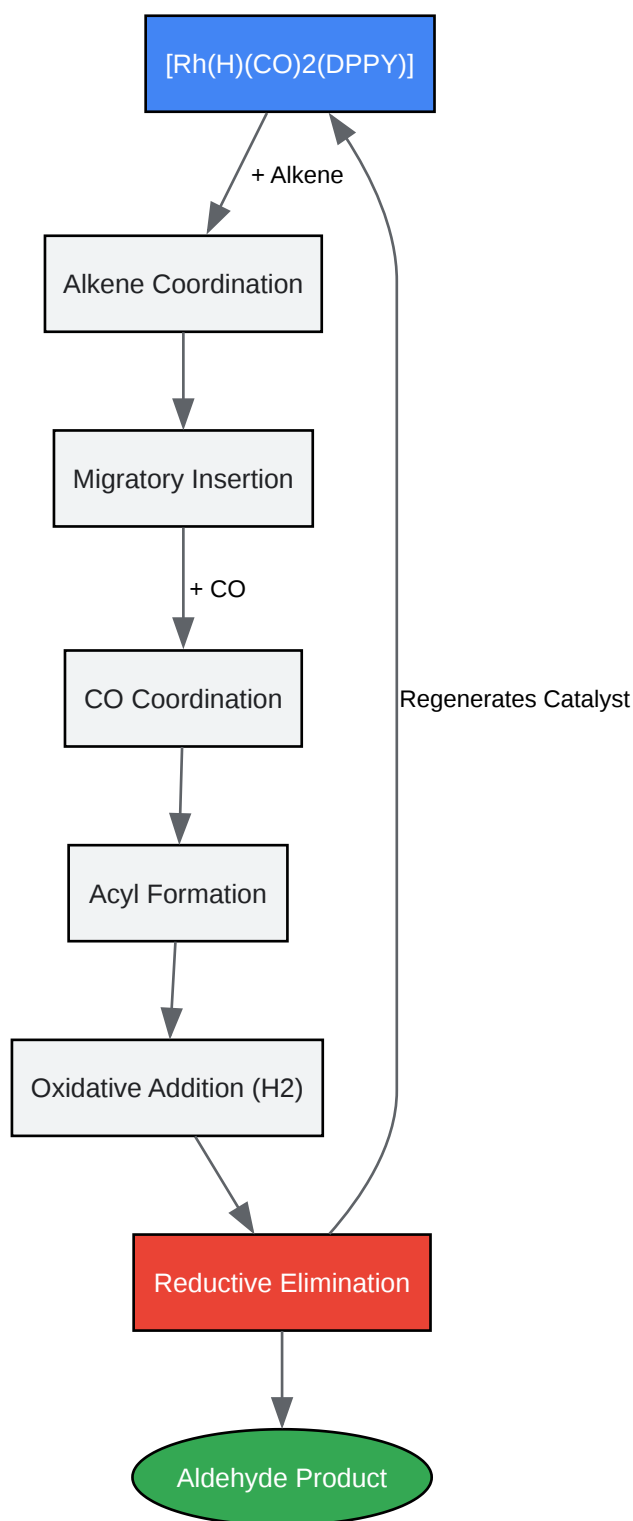
(2-pyridyl)diphenylphosphine (**DPPY**) is a versatile monodentate phosphine ligand that incorporates both a soft phosphorus donor and a hard nitrogen donor atom within the same molecule. This unique electronic and steric profile makes it a valuable ligand in homogeneous catalysis, influencing the activity, selectivity, and stability of various transition metal catalysts. **DPPY** is particularly noted for its applications in palladium-catalyzed cross-coupling reactions and rhodium-catalyzed hydroformylation, where it can act as a ligand to stabilize the metal center and participate in the catalytic cycle.

These application notes provide an overview of the use of **DPPY** in key homogeneous catalytic reactions, complete with experimental protocols and performance data. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura cross-coupling reaction is a powerful method for the formation of carbon-carbon bonds. The choice of ligand is critical for achieving high yields and turnover numbers. **DPPY** has been successfully employed as a ligand in this reaction, particularly for the coupling of aryl chlorides and bromides with arylboronic acids.

## Logical Workflow for Suzuki-Miyaura Coupling



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